

Physical properties of 2-Fluorotoluene (boiling point, density)

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Compound of Interest

Compound Name: 2-Fluorotoluene

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An In-depth Technical Guide to the Physical Properties of 2-Fluorotoluene

This technical guide provides a comprehensive overview of the key physical properties of **2-Fluorotoluene** (o-Fluorotoluene), specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document summarizes empirical data, outlines common experimental methodologies for determining these properties, and presents a conceptual visualization of the structure-property relationship.

Physical Properties of 2-Fluorotoluene

2-Fluorotoluene, with the chemical formula C_7H_7F , is a colorless liquid with an aromatic odor. [1] Its physical characteristics are crucial for its application in chemical synthesis, particularly in the pharmaceutical and agrochemical industries.

Quantitative Data Summary

The boiling point and density of **2-Fluorotoluene** have been reported across various sources. The following table provides a consolidated summary of these values, including the conditions under which they were measured.

Physical Property	Value	Conditions
Boiling Point	113-114 °C	at standard atmospheric pressure (lit.) [2] [3] [4] [5]
114 °C	at 1 atm [6]	
237.2 °F (114 °C)	at 760 mmHg [1] [6]	
116.3 ± 9.0 °C	at 760 mmHg [7] [8]	
114-116 °C	Not specified [9]	
Density	1.001 g/mL	at 25 °C (lit.) [2] [3] [4] [5]
1.0041	at 13 °C (Specific Gravity) [6]	
1.0041 g/cm ³	at 13 °C [10]	
1.02 g/cm ³	Not specified [9]	
1.0 ± 0.1 g/cm ³	Not specified [7] [8]	
Specific Gravity	1.00	at 20/20 °C

Experimental Protocols for Property Determination

Accurate determination of physical properties such as boiling point and density is fundamental in chemical analysis. The following sections describe generalized experimental protocols for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[11\]](#) This property is a key indicator of a substance's purity.[\[12\]](#)

Method 1: Distillation

A common and effective method for determining the boiling point of a liquid is through distillation.[\[13\]](#)

- Apparatus: A simple distillation setup includes a distilling flask, a condenser, a receiving flask, a heat source (like a heating mantle), and a thermometer.
- Procedure:
 - The liquid sample (**2-Fluorotoluene**) is placed in the distilling flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
 - The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
 - The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point.[[14](#)]
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Method 2: Thiele Tube Method

For smaller sample quantities, the Thiele tube method is a convenient alternative.

- Apparatus: A Thiele tube, a thermometer, a capillary tube (sealed at one end), and a rubber band or wire to attach the sample tube to the thermometer.
- Procedure:
 - A small amount of the liquid is placed in a small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube.
 - The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point oil.
 - The Thiele tube is gently heated, causing air to escape from the capillary tube.
 - Heating is continued until a steady stream of bubbles emerges from the capillary tube.

- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.
[\[14\]](#)

Determination of Density

Density is the mass per unit volume of a substance.

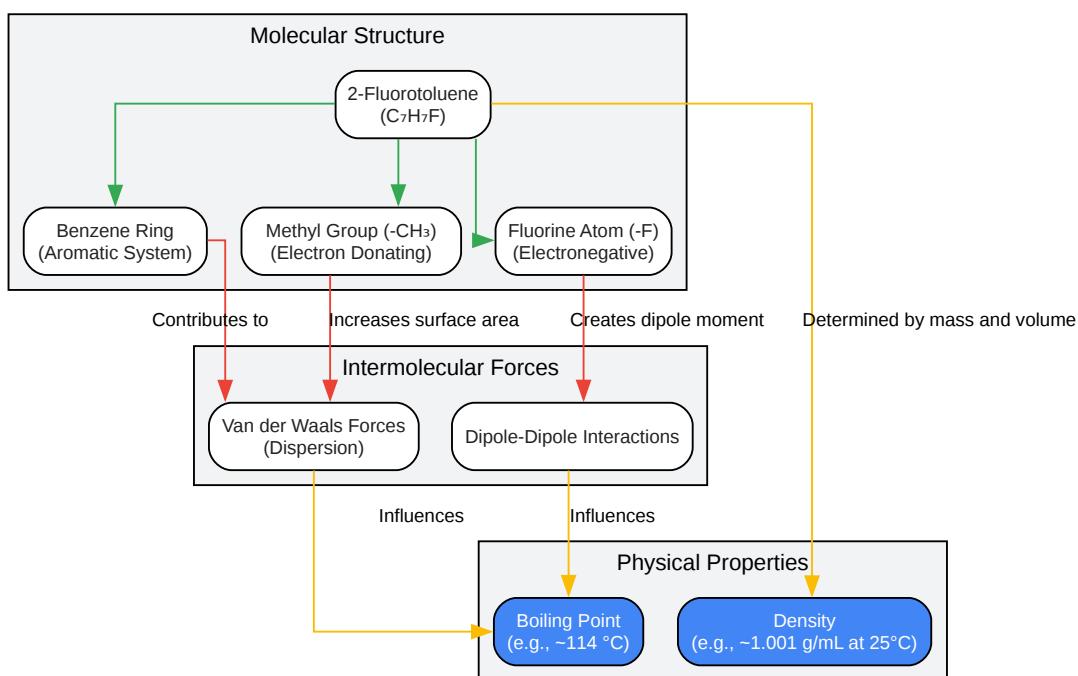
Method: Using a Pycnometer (Specific Gravity Bottle)

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), and an analytical balance.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water. This allows for the calibration of the pycnometer's volume.
 - The pycnometer is then emptied, dried, and filled with **2-Fluorotoluene** at the same temperature.
 - The mass of the pycnometer filled with **2-Fluorotoluene** is measured.
 - The density of **2-Fluorotoluene** is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Visualization of Structure-Property Relationships

The physical properties of **2-Fluorotoluene** are a direct consequence of its molecular structure. The presence of a fluorine atom and a methyl group on the benzene ring influences its intermolecular forces and, consequently, its boiling point and density.

Conceptual Relationship: Molecular Structure to Physical Properties of 2-Fluorotoluene

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Caption: Molecular structure's influence on intermolecular forces and physical properties.

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